

# Application Notes and Protocols for the Simulation of Ethanol Dehydration Using Cyclohexane

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## Compound of Interest

Compound Name: Ethanol cyclohexane

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These application notes provide a detailed overview and protocol for the simulation of ethanol dehydration via azeotropic distillation with cyclohexane as an entrainer. This process is crucial for obtaining high-purity ethanol, a vital solvent and reactant in the pharmaceutical and chemical industries. The following sections detail the underlying principles, experimental simulation protocols, and expected outcomes based on process simulations.

## Introduction

The separation of ethanol and water is complicated by the presence of a minimum-boiling azeotrope at approximately 95.6 wt% ethanol, which prevents complete dehydration by conventional distillation.[1] Azeotropic distillation using an entrainer, such as cyclohexane, is a widely employed industrial method to overcome this limitation.[2][3] The entrainer forms a new, lower-boiling ternary azeotrope with ethanol and water, which is then separated, allowing for the production of anhydrous ethanol.[4]

Process simulation software, such as Aspen Plus® or Chemcad, is an indispensable tool for designing, optimizing, and analyzing this process.<sup>[1][2][5]</sup> Simulation allows for the investigation of various operating parameters without the need for extensive and costly experimental work.

## Process Description

The azeotropic distillation process for ethanol dehydration using cyclohexane typically consists of two main distillation columns: a dehydration column and an entrainer recovery column.<sup>[1][6]</sup>

- **Dehydration Column:** The aqueous ethanol feed is introduced into this column. Cyclohexane, the entrainer, is also fed to this column, often by recycling the organic phase from a decanter. The overhead vapor, a ternary azeotrope of ethanol, water, and cyclohexane, is condensed and sent to a decanter.<sup>[4][6]</sup> The bottom product of this column is high-purity, anhydrous ethanol.
- **Decanter:** The condensed ternary azeotrope separates into two liquid phases in the decanter: an organic phase rich in cyclohexane and an aqueous phase containing ethanol and water. The cyclohexane-rich organic phase is recycled back to the dehydration column.<sup>[4]</sup>
- **Entrainer Recovery Column:** The aqueous phase from the decanter is fed to this column to recover the dissolved cyclohexane and ethanol. The overhead product from this column is the ternary azeotrope, which is also sent to the decanter. The bottom product is primarily water, which is discharged.<sup>[1][4]</sup>

## Simulation Protocol

This protocol outlines the steps for setting up a steady-state simulation of the ethanol dehydration process using a process simulator like Aspen Plus®.

## Component and Thermodynamic Model Selection

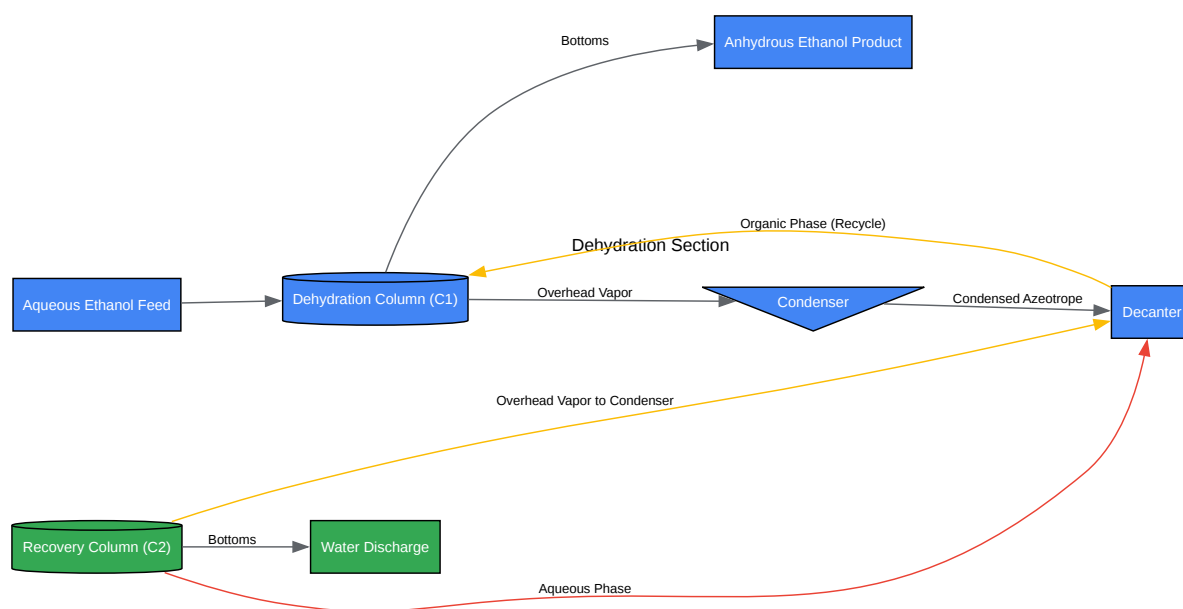
- **Define Components:** The primary components in the simulation are ethanol, water, and cyclohexane.

- **Select Thermodynamic Model:** The choice of the thermodynamic property model is critical for accurately predicting the vapor-liquid equilibrium (VLE) and liquid-liquid equilibrium (LLE) of the non-ideal ternary mixture. The Non-Random Two-Liquid (NRTL) and UNIQUAC models are commonly used and have been shown to provide accurate results for this system.<sup>[1][4][7]</sup>

## Process Flowsheet Construction

The process flowsheet should be constructed to represent the two-column setup as described in the Process Description section.

Workflow Diagram:



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Caption: Process flowsheet for ethanol dehydration using cyclohexane.

## Input Parameters and Operating Conditions

The following tables summarize typical input parameters and operating conditions for the simulation, compiled from various studies.

Table 1: Feed Stream Specifications

| Parameter        | Value                             | Reference |
|------------------|-----------------------------------|-----------|
| Feed Composition | 87-94 wt% Ethanol, 6-13 wt% Water | [1][8]    |
| Feed Flow Rate   | 100 kmol/h                        | [6]       |
| Feed Temperature | 25 - 66 °C                        | [8][9]    |
| Feed Pressure    | 1 atm                             | [6][9]    |

Table 2: Dehydration Column (C1) Specifications

| Parameter          | Value                          | Reference |
|--------------------|--------------------------------|-----------|
| Number of Trays    | 34                             | [1]       |
| Feed Tray          | 19                             | [1]       |
| Reflux Ratio       | Variable (Adjusted for purity) | [4]       |
| Operating Pressure | 1 atm                          | [6]       |
| Reboiler Duty      | Variable (Critical parameter)  | [8]       |

Table 3: Entrainer Recovery Column (C2) Specifications

| Parameter          | Value | Reference |
|--------------------|-------|-----------|
| Number of Trays    | 40    | [1]       |
| Feed Tray          | 9     | [1]       |
| Operating Pressure | 1 atm | [6]       |

## Simulation Execution and Analysis

- Run the Simulation: Execute the simulation in steady-state mode.
- Convergence: Ensure that the simulation converges to a valid solution. Adjust solver settings if necessary.
- Analyze Results: Examine the stream results, including compositions, flow rates, and temperatures. Verify that the ethanol product meets the desired purity specifications (typically >99.5 mol%). [2] Analyze the energy consumption in the reboilers of both columns.

## Expected Results and Data Presentation

The simulation will provide detailed information on stream compositions, energy consumption, and column performance. The key outputs to analyze are the purity of the ethanol product and the energy requirements of the process.

Table 4: Simulated Product Stream Compositions

| Stream            | Component | Mole Fraction | Weight Fraction |
|-------------------|-----------|---------------|-----------------|
| Anhydrous Ethanol | Ethanol   | > 0.999       | > 0.995         |
| Water             | < 0.001   | < 0.005       |                 |
| Cyclohexane       | Trace     | Trace         |                 |
| Water Discharge   | Water     | > 0.99        | > 0.99          |
| Ethanol           | < 0.01    | < 0.01        |                 |
| Cyclohexane       | Trace     | Trace         |                 |

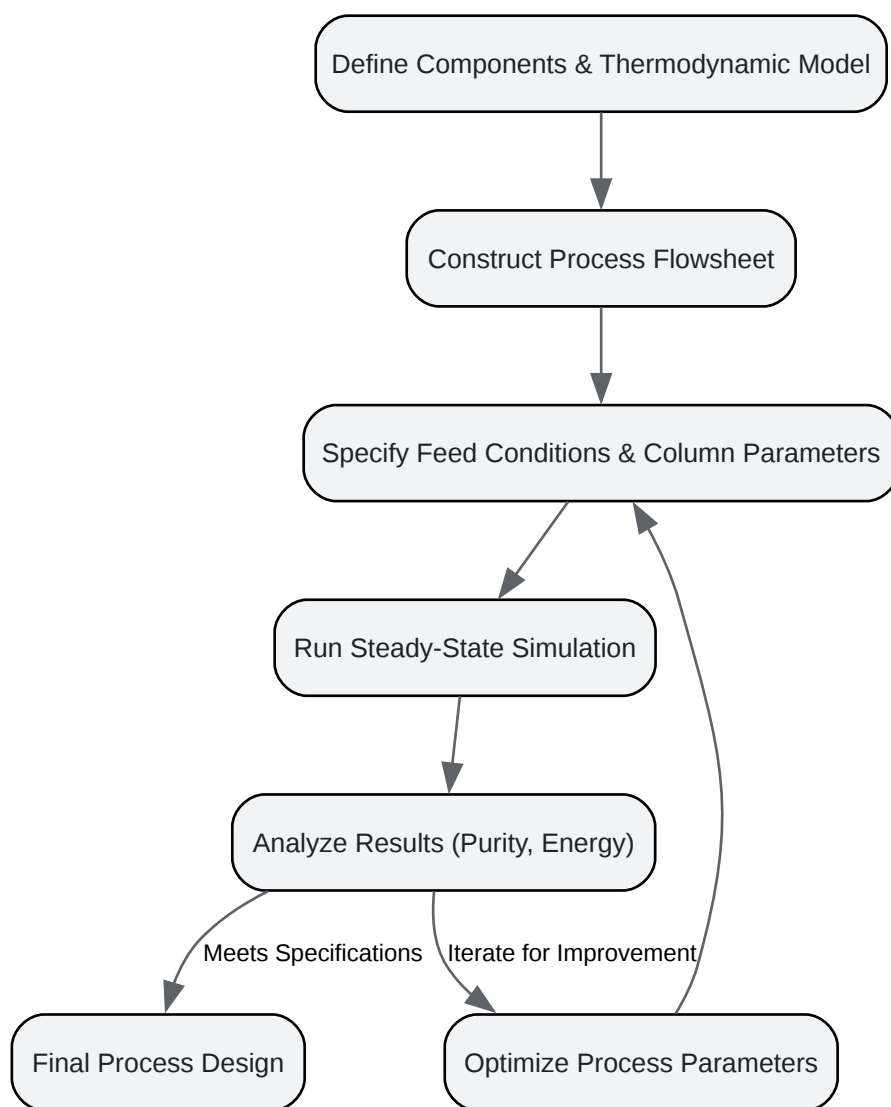
Table 5: Ternary Azeotrope Composition (at 1 atm)

| Component   | Mole Fraction |
|-------------|---------------|
| Ethanol     | 0.326         |
| Water       | 0.134         |
| Cyclohexane | 0.540         |

Source:[[4](#)]

## Logical Relationship of Key Simulation Steps

The following diagram illustrates the logical workflow for conducting a simulation study of ethanol dehydration.



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Caption: Logical workflow for process simulation and optimization.

## Conclusion

The simulation of ethanol dehydration using cyclohexane is a powerful tool for process design and optimization. By following the outlined protocol, researchers and engineers can effectively model the azeotropic distillation process, predict product purities, and estimate energy consumption. The use of robust thermodynamic models and accurate input parameters is crucial for obtaining reliable simulation results that can be translated into real-world applications. The provided data tables and diagrams serve as a valuable reference for setting up and interpreting these simulations.

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